

Personal protective equipment for handling 2-Fluoro-5-nitrophenol

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Compound of Interest

Compound Name: 2-Fluoro-5-nitrophenol

Cat. No.: B1323201

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Essential Safety and Handling Guide for 2-Fluoro-5-nitrophenol

This guide provides immediate, essential safety and logistical information for handling **2-Fluoro-5-nitrophenol** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe operational procedures and proper disposal.

Physicochemical and Toxicity Data

A summary of the key quantitative data for **2-Fluoro-5-nitrophenol** is presented in the tables below for easy reference and comparison.

Table 1: Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C ₆ H ₄ FN ₂ O ₃	[1][2]
Molecular Weight	157.10 g/mol	[1]
Melting Point	113-119 °C	
Boiling Point	256.7 °C at 760 mmHg	
Appearance	Solid	

Table 2: Hazard Identification and Toxicity

Hazard Class	GHS Classification
Acute Toxicity, Oral	Warning, H302 (Harmful if swallowed)[1]
Acute Toxicity, Dermal	Warning, H312 (Harmful in contact with skin)[1]
Acute Toxicity, Inhalation	Warning, H332 (Harmful if inhaled)[1]
Skin Corrosion/Irritation	Warning, H315 (Causes skin irritation)
Serious Eye Damage/Irritation	Danger, H318 (Causes serious eye damage)
Skin Sensitization	H317 (May cause an allergic skin reaction)
Aquatic Hazard, Long-term	H410 (Very toxic to aquatic life with long lasting effects)

Operational and Disposal Plans

Adherence to the following procedural steps is mandatory for the safe handling and disposal of **2-Fluoro-5-nitrophenol**.

Personal Protective Equipment (PPE)

All personnel must wear the appropriate PPE when handling this chemical to prevent exposure. [3]

PPE Category	Specification	Rationale
Eye Protection	Chemical safety goggles or a face shield.	Protects against splashes and airborne particles.[3]
Hand Protection	Nitrile or other chemically resistant gloves.	Prevents skin contact and absorption.[3]
Body Protection	A lab coat or chemical-resistant apron.	Protects against contamination of personal clothing.[3][4]
Respiratory Protection	A NIOSH-approved respirator with appropriate cartridges.	Required if working outside a fume hood or if there is a risk of aerosolization.[3]

Handling and Storage

- Always handle **2-Fluoro-5-nitrophenol** within a certified chemical fume hood.[3]
- Avoid the formation of dust and aerosols.[5]
- Keep containers tightly closed in a dry, cool, and well-ventilated place.[6]
- Store at room temperature.

Disposal Protocol

2-Fluoro-5-nitrophenol is classified as hazardous waste and must be managed according to the following protocol:[3]

- Waste Identification and Segregation:
 - Label a dedicated, sealable, and chemically compatible waste container as "Hazardous Waste: **2-Fluoro-5-nitrophenol**".[3]
 - Do not mix this waste with other chemical waste streams unless explicitly approved.[7]
- Waste Collection:

- Carefully transfer any unused or waste material into the designated hazardous waste container.[\[3\]](#)
- Avoid generating dust during transfer.[\[3\]](#)
- Container Management:
 - Keep the hazardous waste container securely sealed when not in use.[\[1\]](#)
 - Store the container in a well-ventilated, designated hazardous waste accumulation area, away from incompatible materials.[\[1\]](#)
- Final Disposal:
 - Arrange for the collection of the hazardous waste container by your institution's EHS-approved waste disposal contractor.[\[1\]](#)
 - All disposal must be conducted at a licensed and approved waste disposal plant.[\[1\]](#)[\[6\]](#)
 - Comply with all local, regional, and national regulations for hazardous waste disposal.[\[1\]](#)

Emergency Procedures

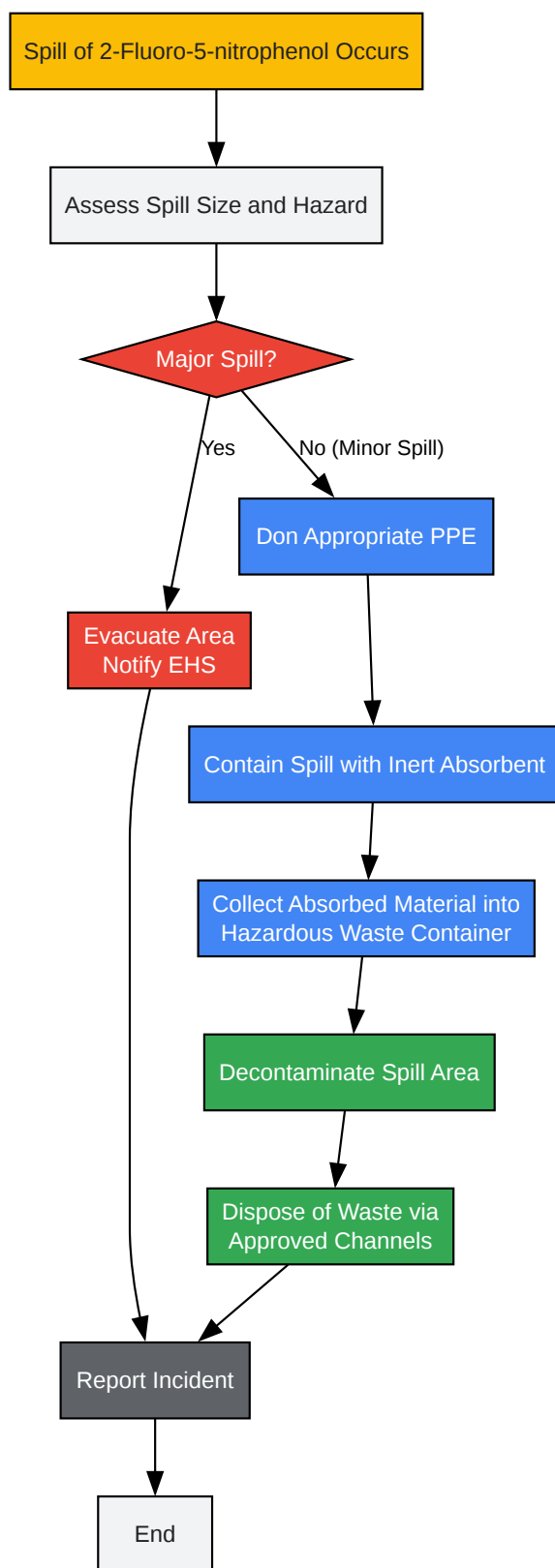
Immediate action is required in the event of accidental exposure or a spill.

Exposure First Aid

Exposure Route	First Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open.[1][8][9] Seek immediate medical attention.[1]
Skin Contact	Immediately wash the affected area with copious amounts of soap and water.[1] Remove contaminated clothing.[1][10]
Inhalation	Move the person to fresh air immediately.[1] If breathing is difficult, administer oxygen. Seek medical attention.[1]
Ingestion	Do NOT induce vomiting. Call a physician or poison control center immediately.[5]

Chemical Spill Workflow

In the event of a spill, follow the workflow outlined below.



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Caption: Workflow for handling a chemical spill.

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References

- 1. 2-Fluoro-5-nitrophenol | C₆H₄FNO₃ | CID 23498100 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. manchesterorganics.com [manchesterorganics.com]
- 3. benchchem.com [benchchem.com]
- 4. UNIT 7: Personal Protective Equipment [cms.ctahr.hawaii.edu]
- 5. fishersci.com [fishersci.com]
- 6. fishersci.com [fishersci.com]
- 7. sigmaaldrich.com [sigmaaldrich.com]
- 8. ehs.princeton.edu [ehs.princeton.edu]
- 9. safety.fsu.edu [safety.fsu.edu]
- 10. First Aid Procedures for Chemical Hazards | NIOSH | CDC [cdc.gov]
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